

C.I. Vat Green 9 synthesis pathway nitration

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Compound Focus: C.I. Vat Green 9

CAS No.: 6369-65-9

Cat. No.: S1895427

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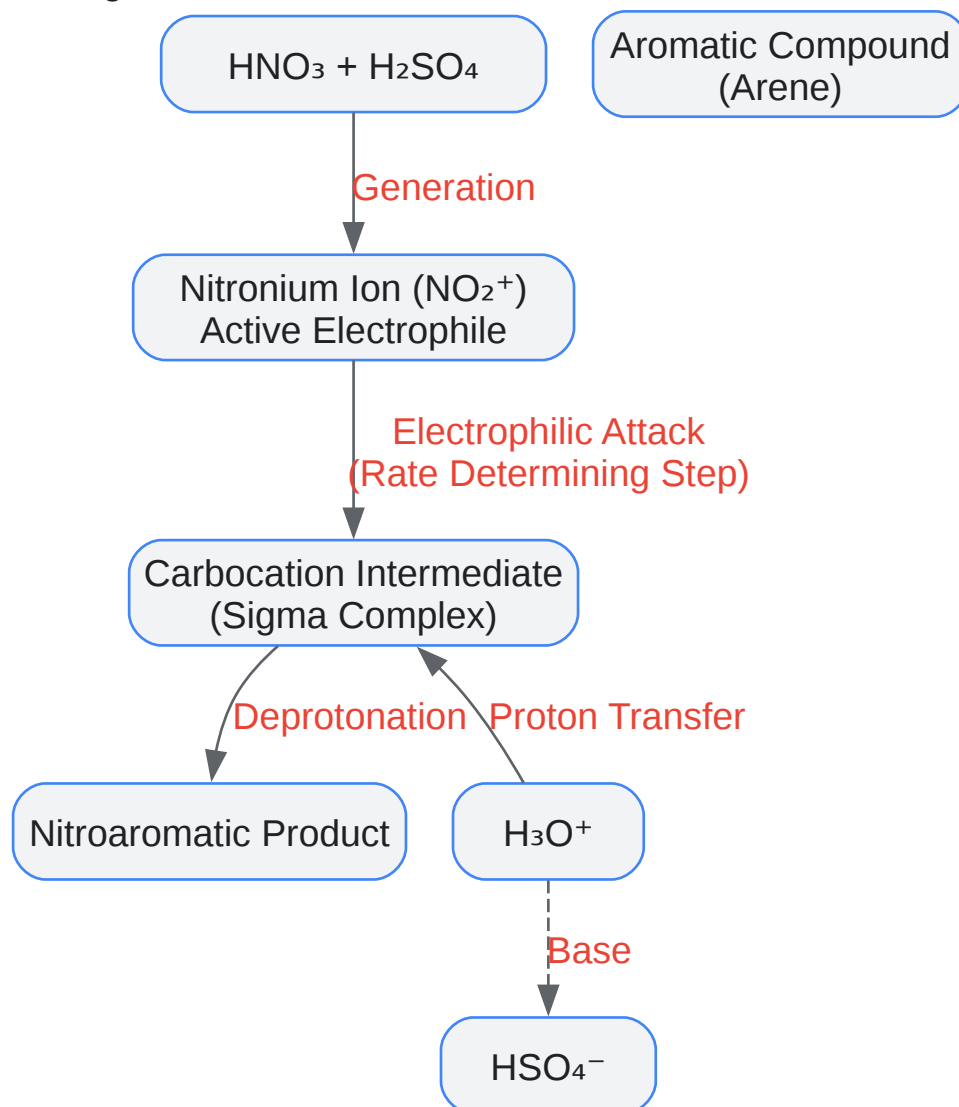
Synthesis Pathway of C.I. Vat Green 9

The synthesis of **C.I. Vat Green 9** proceeds through a key **nitration** step. The available information indicates the following manufacturing method [1]:

- **Process:** Nitration of a **dinaphtho[1,2,3-cd:3',2',1'-lm]perylene-5,10-dione** suspension.
- **Reaction Medium:** The nitration is carried out in either **glacial acetic acid** or **40% trichloroacetic acid**.

This nitration step is an **Electrophilic Aromatic Substitution** reaction. The active electrophilic species is the **nitronium ion** (NO_2^+), which is generated in situ when nitric acid (HNO_3) is treated with a strong acid like sulfuric acid (H_2SO_4) [2] [3]. The general mechanism for this type of reaction is outlined below.

Figure 1: General Mechanism of Aromatic Nitration



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General Mechanism of Aromatic Nitration

Key Reaction Components

The table below summarizes the core components involved in a typical mixed-acid nitration reaction, which forms the basis for the synthesis of Vat Green 9 [2] [3].

Component	Role in Nitration	Common Examples/Notes
Nitric Acid (HNO_3)	Source of the nitro ($-\text{NO}_2$) group.	Often used in a mixture with a stronger acid [2].
Strong Acid (e.g., H_2SO_4)	Catalyzes the reaction by generating the active electrophile, the nitronium ion (NO_2^+).	Serves as a catalyst and water absorbent [2].
Nitronium Ion (NO_2^+)	The powerful electrophile that attacks the electron-rich aromatic ring.	Its formation is crucial for the reaction with unactivated arenes [3].
Aromatic Substrate	The organic compound undergoing nitration; its electronic properties dictate the reaction's rate and site-selectivity.	For Vat Green 9, the substrate is dinaphthoperylene-dione [1].
Reaction Medium	The solvent or environment in which the reaction takes place.	For Vat Green 9, glacial acetic acid is used instead of sulfuric acid [1].

Experimental Considerations for Nitration

- Regioselectivity:** The position where the nitronium ion attacks the aromatic ring is heavily influenced by existing substituents. **Electron-withdrawing groups** (like another nitro group) slow down the reaction and favor the *meta* isomer, while **electron-donating groups** (like hydroxy or amino groups) accelerate it and favor *ortho* and *para* positions [2].
- Acetic Acid as Medium:** The use of glacial acetic acid, as noted in the synthesis of Vat Green 9, is a known alternative to mixed acids and is commercially important in the production of certain explosives like RDX, as amines can be degraded by sulfuric acid [2].

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